

In-Depth Technical Guide to the Chemical Properties of 2,4-Dinitroacetanilide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **2,4-Dinitroacetanilide**

Cat. No.: **B1580933**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,4-Dinitroacetanilide, also known as N-(2,4-dinitrophenyl)acetamide, is a nitroaromatic compound of significant interest in organic synthesis and as a potential intermediate in the development of pharmaceuticals and other bioactive molecules.^[1] Its chemical structure, featuring a dinitrophenyl group attached to an acetamide moiety, imparts distinct reactivity and physical properties. The two electron-withdrawing nitro groups strongly influence the chemistry of the aromatic ring and the amide linkage, making it a versatile building block for further chemical modification. This guide provides a comprehensive overview of its chemical properties, synthesis, reactions, and spectral characterization, intended for professionals in research and development.

Chemical and Physical Properties

The fundamental properties of **2,4-Dinitroacetanilide** are summarized below. The compound typically appears as a yellow crystalline solid.^[1] It is generally soluble in organic solvents like ethanol and acetone and has limited solubility in water.^[1]

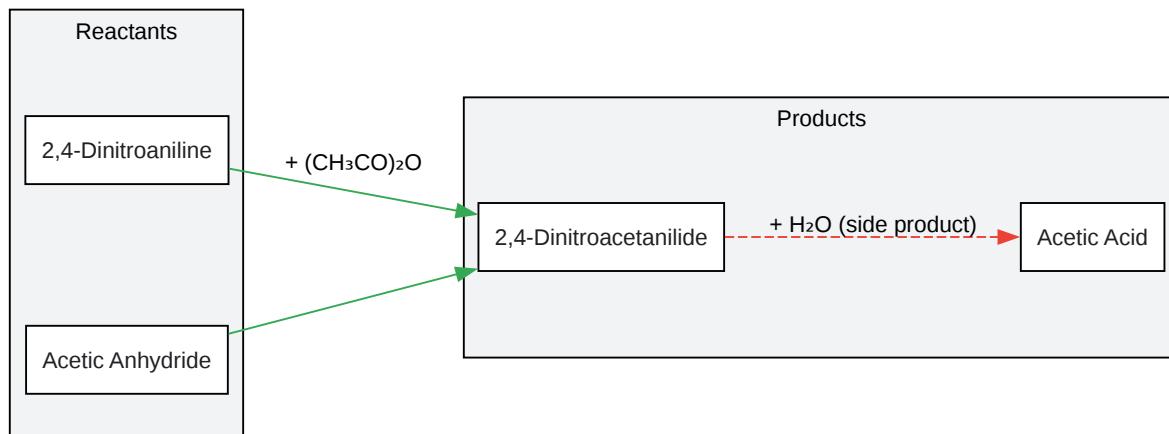
Property	Value	Reference
CAS Number	610-53-7	[2] [3] [4]
Molecular Formula	C ₈ H ₇ N ₃ O ₅	[2] [3] [4]
Molecular Weight	225.16 g/mol	[2] [3]
Melting Point	~180 °C	[5]
Appearance	Yellow crystalline solid	[1]
IUPAC Name	N-(2,4-dinitrophenyl)acetamide	[1]
Synonyms	2',4'-Dinitroacetanilide, 1-Acetamido-2,4-dinitrobenzene, Acetamide, N-(2,4-dinitrophenyl)-	[2] [4]

Synthesis and Reactions

2,4-Dinitroacetanilide is primarily synthesized through the acetylation of 2,4-dinitroaniline. Its most characteristic reaction is the reverse process: acid-catalyzed hydrolysis to regenerate the parent aniline.

Synthesis: Acetylation of 2,4-Dinitroaniline

The synthesis involves the reaction of 2,4-dinitroaniline with an acetylating agent, typically acetic anhydride or acetyl chloride, often in the presence of a catalyst or solvent.



[Click to download full resolution via product page](#)

Caption: Synthesis of **2,4-Dinitroacetanilide** via acetylation.

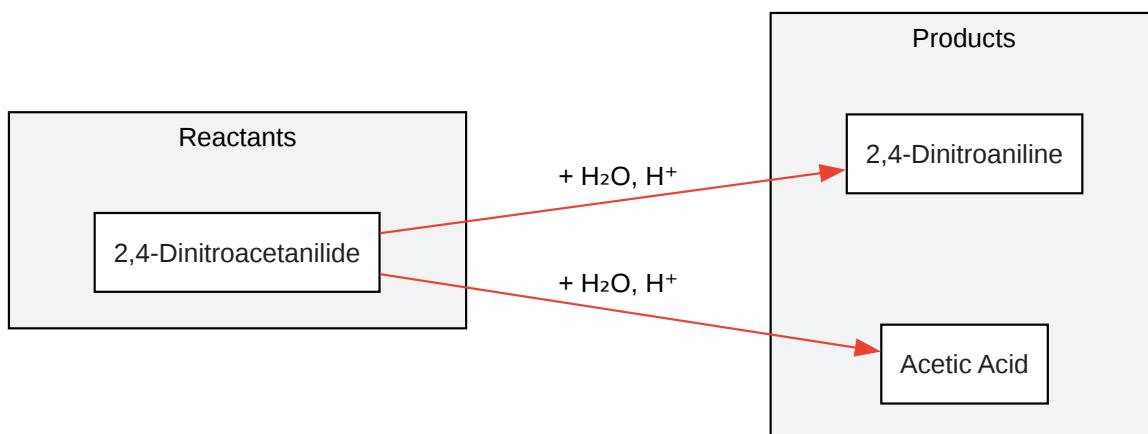
Experimental Protocol: Synthesis of **2,4-Dinitroacetanilide**

- Setup: In a 100 mL round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 2,4-dinitroaniline (5.0 g, 27.3 mmol).
- Reagent Addition: Carefully add acetic anhydride (10 mL, 106 mmol) to the flask.
- Heating: Heat the reaction mixture to reflux (approximately 140°C) using a heating mantle. Maintain reflux for 30 minutes, during which the solid aniline should dissolve.
- Isolation: After cooling to room temperature, slowly pour the reaction mixture into 100 mL of cold water with vigorous stirring.
- Precipitation: The product, **2,4-Dinitroacetanilide**, will precipitate as a yellow solid.
- Filtration and Washing: Collect the solid by vacuum filtration using a Büchner funnel. Wash the crude product thoroughly with cold water to remove acetic acid and any unreacted acetic anhydride.
- Purification: Recrystallize the crude product from ethanol to obtain purified yellow crystals of **2,4-Dinitroacetanilide**.

- Drying: Dry the purified product in a desiccator or a vacuum oven at a low temperature.

Reaction: Hydrolysis of 2,4-Dinitroacetanilide

The amide bond in **2,4-Dinitroacetanilide** can be cleaved under acidic conditions to yield 2,4-dinitroaniline and acetic acid.



[Click to download full resolution via product page](#)

Caption: Acid-catalyzed hydrolysis of **2,4-Dinitroacetanilide**.

Experimental Protocol: Acid-Catalyzed Hydrolysis

- Setup: Place **2,4-Dinitroacetanilide** (2.0 g, 8.88 mmol) in a 100 mL round-bottom flask.
- Acid Addition: Add 20 mL of 70% sulfuric acid to the flask.
- Heating: Gently heat the mixture under reflux for 30-60 minutes, or until the solution becomes clear.
- Precipitation: Allow the mixture to cool to room temperature, then carefully pour it over 100 g of crushed ice in a beaker.
- Neutralization: Slowly neutralize the acidic solution with a 10% sodium hydroxide solution until it is alkaline (check with pH paper). The product, 2,4-dinitroaniline, will precipitate out as

a yellow solid.

- Isolation: Collect the precipitate by vacuum filtration and wash it with a large volume of cold water.
- Purification: The crude 2,4-dinitroaniline can be recrystallized from aqueous ethanol to yield a purified product.

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **2,4-Dinitroacetanilide**.

Infrared (IR) Spectroscopy

The IR spectrum of **2,4-Dinitroacetanilide** displays characteristic absorption bands corresponding to its functional groups. Key peaks include:

- N-H Stretch: A peak around $3300\text{-}3400\text{ cm}^{-1}$ corresponding to the amide N-H bond.
- C=O Stretch (Amide I): A strong absorption band around $1680\text{-}1700\text{ cm}^{-1}$ for the carbonyl group.
- N-O Stretch (Nitro Groups): Strong, sharp peaks around 1530 cm^{-1} (asymmetric) and 1350 cm^{-1} (symmetric) are indicative of the two nitro groups.
- C-H Aromatic Stretch: Peaks typically appear above 3000 cm^{-1} .

The spectrum is available for review in the NIST Chemistry WebBook.[\[4\]](#)

Mass Spectrometry

Electron ionization mass spectrometry (EI-MS) of **2,4-Dinitroacetanilide** shows a molecular ion peak $[\text{M}]^+$ at m/z 225, corresponding to its molecular weight.[\[4\]](#) Common fragmentation patterns involve the loss of the acetyl group and nitro groups. A detailed mass spectrum can be found in the NIST database.[\[4\]](#)

Safety and Handling

Specific toxicology data for **2,4-Dinitroacetanilide** is not widely available. However, based on its structure and the properties of the related compound, 2,4-dinitroaniline, it should be handled with care.

- General Hazards: Nitroaromatic compounds are often toxic and can be absorbed through the skin.
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat when handling this compound.
- Handling: Use in a well-ventilated area or a chemical fume hood to avoid inhalation of dust. Avoid contact with skin and eyes.
- Storage: Store in a cool, dry, well-ventilated place away from incompatible materials such as strong oxidizing agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 610-53-7: N-(2,4-Dinitrophenyl)acetamide | CymitQuimica [cymitquimica.com]
- 2. 2',4'-Dinitroacetanilide (CAS 610-53-7) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 3. 610-53-7 CAS MSDS (2,4-DINITROACETANILIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 2',4'-Dinitroacetanilide [webbook.nist.gov]
- 5. Acetamide, N-[2,4-dimethyl-5-[(trifluoromethyl)sulfonyl]amino]phenyl]- (CAS 53780-34-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Chemical Properties of 2,4-Dinitroacetanilide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1580933#chemical-properties-of-2-4-dinitroacetanilide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com